

4-Chloro-3'-fluoro-4'-methoxybenzophenone safety data sheet (SDS) analysis

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Compound of Interest

Compound Name: 4-Chloro-3'-fluoro-4'-
methoxybenzophenone

CAS No.: 844885-05-8

Cat. No.: B1302645

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Technical Guide: 4-Chloro-3'-fluoro-4'- methoxybenzophenone

Safety Analysis, Handling Protocols, and Synthetic Context

Executive Summary

This technical guide provides a comprehensive safety and handling analysis of **4-Chloro-3'-fluoro-4'-methoxybenzophenone**, a specialized halogenated diarylketone intermediate. Often utilized in the synthesis of kinase inhibitors and photo-active polymers, this compound presents specific risks associated with halogenated aromatics.

Critical Note on Data Source: As a specialized research intermediate, specific toxicological data for this exact isomer is limited. The safety profiles detailed below utilize Read-Across Methodology, extrapolating data from structurally validated analogs (CAS 10547-60-1 and CAS 345-89-1) and established Structure-Activity Relationships (SAR).

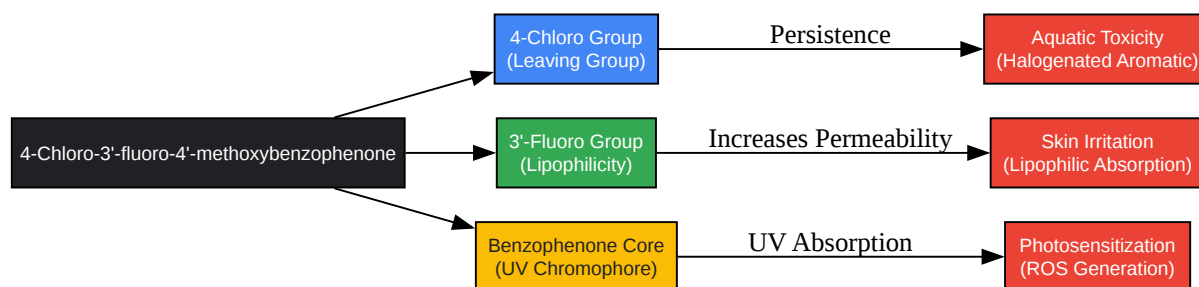
Part 1: Chemical Identity & Structural Significance

The physicochemical behavior of this molecule is dictated by the interplay between the electron-withdrawing halogen/carbonyl groups and the electron-donating methoxy group.

Property	Description
Chemical Name	4-Chloro-3'-fluoro-4'-methoxybenzophenone
Molecular Formula	C ₁₄ H ₁₀ ClFO ₂
Molecular Weight	~264.68 g/mol
Predicted Physical State	White to Off-white Crystalline Solid
Solubility Profile	Soluble in DCM, DMSO, Ethyl Acetate; Insoluble in Water.
Key Functional Groups	Aryl Chloride: Handle for Pd-catalyzed coupling. Aryl Fluoride: Metabolic stability enhancer. Methoxy: Electron-donating group (EDG).

Structural Hazard Logic (DOT Visualization)

The following diagram illustrates how specific structural motifs contribute to the compound's reactivity and hazard profile.



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Caption: Structural motifs linking chemical functionality to specific safety hazards.

Part 2: GHS Hazard Analysis & Risk Mitigation

Based on the properties of 4-chloro-4'-methoxybenzophenone (CAS 10547-60-1) and general benzophenone toxicity, the following GHS classification is applied as a precautionary baseline.

2.1 GHS Classification (Projected)

- Skin Corrosion/Irritation: Category 2 (H315)[\[1\]](#)
- Serious Eye Damage/Irritation: Category 2A (H319)[\[1\]](#)
- STOT - Single Exposure: Category 3 (Respiratory Tract Irritation) (H335)
- Aquatic Toxicity (Chronic): Category 3 or 4 (H412/H413) – Benzophenones are notoriously persistent in aquatic environments.

2.2 Risk Assessment & Causality

Hazard Code	Risk Description	Mechanism & Causality
H315	Causes skin irritation	Lipophilicity: The fluorine and methoxy substitutions increase the compound's lipophilicity (LogP ~3.5-4.0), facilitating dermal absorption and interaction with epidermal lipids.
H319	Causes serious eye irritation	Micro-abrasion/Chemical: Crystalline dust acts as a mechanical irritant, while the chemical nature can disrupt mucous membranes.
H335	Respiratory irritation	Dust Inhalation: Fine particulates from solid handling trigger mucosal inflammation in the upper respiratory tract.
Warning	Photosensitivity	ROS Generation: Benzophenone cores can generate Reactive Oxygen Species (ROS) upon UV exposure, potentially causing photo-allergic reactions on contaminated skin.

Part 3: Handling, Storage, & Stability Protocols[2]

This section outlines the "Self-Validating" protocols required for maintaining compound integrity and operator safety.

3.1 Storage Architecture

- Temperature: Ambient (15–25°C).

- Atmosphere: Store under inert gas (Nitrogen/Argon). Reasoning: While benzophenones are stable, the electron-rich methoxy ring can be susceptible to oxidative degradation over long periods.
- Light: Amber vials or foil-wrapped containers. Reasoning: Prevents photo-initiated radical formation via the benzophenone triplet state.

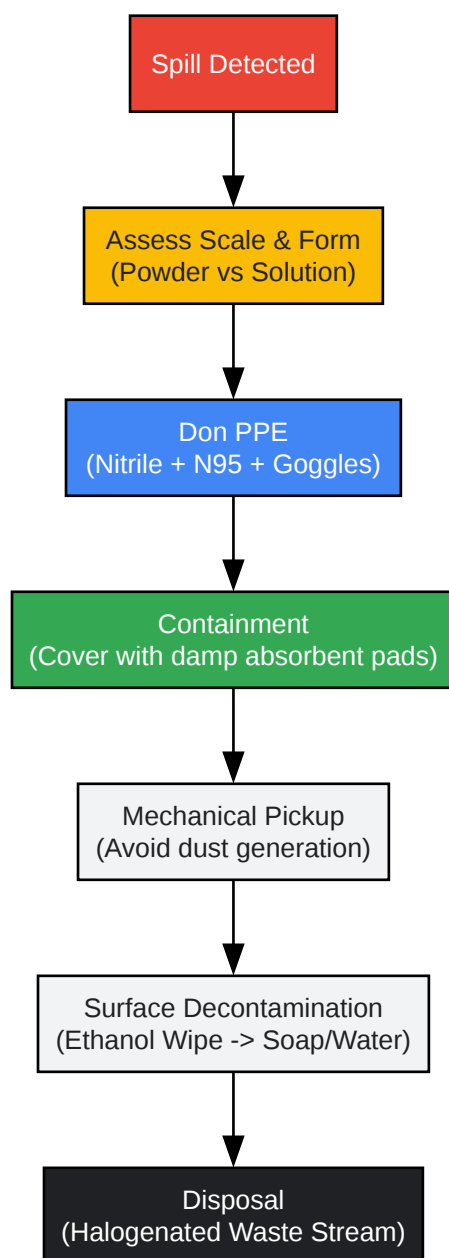
3.2 Personal Protective Equipment (PPE) Matrix

- Respiratory: N95 (minimum) or P100 respirator if handling open powder outside a fume hood.
- Hand Protection: Nitrile gloves (Minimum thickness: 0.11mm).
 - Note: Do not use Latex. Halogenated aromatics can permeate latex structures.
- Eye Protection: Chemical safety goggles (ANSI Z87.1). Face shield required during scale-up (>10g).

Part 4: Emergency Response & Spill Management

4.1 Spill Response Workflow (DOT Visualization)

A systematic approach to solid chemical spills ensures containment and minimizes exposure.



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Caption: Step-by-step workflow for managing solid spills of halogenated benzophenones.

4.2 First Aid Measures

- Eye Contact: Rinse cautiously with water for 15 minutes.[2][3] Critical: Lift eyelids to flush trapped particulates.

- Skin Contact: Wash with soap and water.^{[4][2][3]} Contraindication: Do not use alcohol or organic solvents on skin; this enhances absorption of the halogenated compound.
- Inhalation: Move to fresh air. If wheezing occurs, administer oxygen (trained personnel only).

Part 5: Synthetic Application Context (Researcher Focus)

For drug development professionals, the safety of the reaction is as critical as the safety of the reagent.

5.1 Common Reaction Risks

- Grignard Reactions: If using this compound as an electrophile (attacking the ketone), ensure strictly anhydrous conditions. The presence of the aryl chloride allows for competing metal-halogen exchange if temperatures are not controlled ($<0^{\circ}\text{C}$).
- Suzuki-Miyaura Coupling: This compound is often used to couple at the 4-Chloro position.
 - Safety Note: Palladium catalysts used here often require phosphine ligands. Treat the reaction mixture as potentially sensitizing.

5.2 Waste Disposal of Reaction Byproducts

- Stream: Halogenated Organic Waste.
- Reasoning: Do not mix with general organic waste if incineration protocols differ for halogenated compounds (due to potential dioxin formation during improper incineration).

References

- PubChem. (2025).^{[5][6]} 4-Chloro-4'-methoxybenzophenone (Compound Summary). National Library of Medicine. [\[Link\]](#)
- ECHA (European Chemicals Agency). (2025).^[6] Registration Dossier: Benzophenone Derivatives.[\[Link\]](#)

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Sources

- [1. tcichemicals.com](https://tcichemicals.com) [tcichemicals.com]
- [2. fishersci.com](https://fishersci.com) [fishersci.com]
- [3. fishersci.com](https://fishersci.com) [fishersci.com]
- [4. labchem-wako.fujifilm.com](https://labchem-wako.fujifilm.com) [labchem-wako.fujifilm.com]
- [5. 4-chloro-3'-methoxybenzophenone AldrichCPR | Sigma-Aldrich](#) [sigmaaldrich.com]
- [6. 4-Chloro-4'-methoxybenzophenone | C14H11ClO2 | CID 82719 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
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